

# Ethyl 1H-indazole-5-carboxylate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: *Ethyl 1H-indazole-5-carboxylate*

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## An In-Depth Technical Guide to Ethyl 1H-indazole-5-carboxylate

This technical guide provides a comprehensive overview of **Ethyl 1H-indazole-5-carboxylate**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis, offering detailed information on its chemical identity, properties, synthesis, and applications.

## Chemical Structure and IUPAC Name

**Ethyl 1H-indazole-5-carboxylate** is a derivative of indazole, a bicyclic aromatic heterocycle consisting of a benzene ring fused to a pyrazole ring. The structure is characterized by an ethyl ester group at the 5-position of the indazole core.

- IUPAC Name: **ethyl 1H-indazole-5-carboxylate**[\[1\]](#)[\[2\]](#)
- Molecular Formula: C<sub>10</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub>[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Canonical SMILES: CCOC(=O)C1=CC2=C(C=C1)NN=C2[\[1\]](#)
- InChI Key: SKABXDPLIJIWLR-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

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## Physicochemical and Pharmacological Properties

A summary of the key quantitative data for **Ethyl 1H-indazole-5-carboxylate** is presented below. These properties are crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Weight	190.20 g/mol	[1][3][5]
Melting Point	122-124 °C	[3][6]
Boiling Point	353.9 °C at 760 mmHg	[3][6]
Density	1.272 g/cm <sup>3</sup>	[3][6]
Appearance	Yellow to light brown solid/powder	[4][6]
Purity	≥ 95-99% (by HPLC)	[2][4]
Storage Temperature	Room temperature, under inert atmosphere	[2][3]

## Synthesis and Experimental Protocols

**Ethyl 1H-indazole-5-carboxylate** can be synthesized through various chemical routes. A common laboratory-scale synthesis involves the hydrolysis of its N-acetylated precursor.

Protocol: Synthesis from Ethyl 1-acetyl-1H-indazole-5-carboxylate[6]

This protocol details the deacetylation of Ethyl 1-acetyl-1H-indazole-5-carboxylate to yield the target compound.

Materials:

- Ethyl 1-acetyl-1H-indazole-5-carboxylate (starting material)

- Concentrated hydrochloric acid
- Ethanol
- Water
- 25% Ammonia solution
- Chloroform
- Hexane

**Procedure:**

- The starting material, Ethyl 1-acetyl-1H-indazole-5-carboxylate, is dissolved in a mixed solvent system composed of concentrated hydrochloric acid (15 mL), water (15 mL), and ethanol (30 mL).<sup>[6]</sup>
- The reaction mixture is stirred at room temperature for 4 hours.<sup>[6]</sup>
- Upon completion of the reaction, the pH of the mixture is adjusted to be slightly basic using a 25% ammonia solution.<sup>[6]</sup>
- The alkalized mixture is then extracted with chloroform.<sup>[6]</sup>
- The organic phases from the extraction are combined.
- The combined organic phase is purified by crystallization using hexane.<sup>[6]</sup>
- The resulting crystals are collected by filtration and dried to yield **Ethyl 1H-indazole-5-carboxylate** as a light brown powder.<sup>[6]</sup>

## Applications in Research and Drug Development

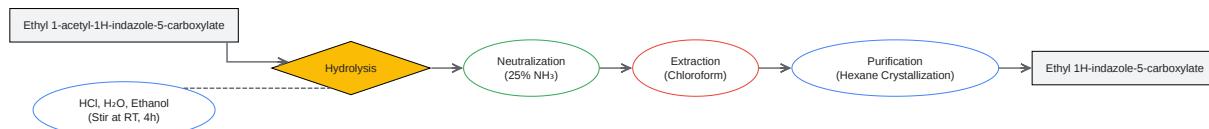
Indazole derivatives are recognized as important scaffolds in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, antitumor, and anti-HIV properties.<sup>[7]</sup> **Ethyl 1H-indazole-5-carboxylate** serves as a key building block and intermediate in the synthesis of more complex, biologically active molecules.<sup>[4]</sup>

## Key Research Applications:

- Pharmaceutical Development: It is a crucial intermediate for creating novel anti-cancer and anti-inflammatory agents.[3][4]
- Organic Synthesis: Its structure allows for diverse chemical modifications, making it a valuable component in the synthesis of complex organic molecules.[3][4]
- Biological Research: Used in studies to investigate the mechanisms of action of various indazole derivatives, contributing to the understanding of their therapeutic potential.[4]
- Material Science: The unique chemical structure is being explored for the development of novel materials such as polymers and coatings.[4]

## Logical Workflow for Synthesis

The following diagram illustrates the synthetic pathway described in the experimental protocol, highlighting the transformation from the starting material to the final product.



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Synthesis workflow for **Ethyl 1H-indazole-5-carboxylate**.

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